

Application Notes & Protocols: Foramsulfuron + Iodosulfuron Herbicide Mixture

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

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Introduction and Composition

The herbicide mixture of **foramsulfuron** and **iodosulfuron-methyl-sodium** is a selective, post-emergence sulfonylurea herbicide used for controlling broadleaf weeds in field corn. It inhibits the acetolactate synthase (ALS) enzyme, disrupting branched-chain amino acid synthesis in susceptible plants [1] [2]. A registered commercial product containing this mixture is **Tribute Solo 32 DF Herbicide**, a wettable granule formulation containing 30.0% **foramsulfuron** and 2.0% iodosulfuron-methyl-sodium [3].

Registered Uses and Application Parameters

The following table summarizes the key registered application parameters for this herbicide mixture based on Canadian re-evaluation data [3].

Parameter	Specification
Primary Use Site	Field Corn (Eastern Canada and Manitoba)
Application Method	Field sprayer, post-emergence
Application Frequency	Once per season

Parameter	Specification
Tank-Mixing	May be applied with tank-mix partners to enhance weed control efficacy
Restricted-Entry Interval (REI)	12 hours
Implementation Timeline	Label amendments must be implemented within 24 months of February 4, 2025

Experimental Protocol: Efficacy Under Dust Stress

A 2019-2020 field study in a semi-arid region of Iran investigated the impact of airborne dust on the efficacy of various herbicides, including a mixture of **foramsulfuron + iodosulfuron + thienencarbazon (FIT)** for controlling *Amaranthus retroflexus* L. (redroot pigweed) [1] [4]. The detailed methodology is as follows:

1. Experimental Design:

- **Design:** Randomized complete block design with a factorial arrangement and three replicates.
- **Factors:** Two dust levels (with dust, without dust) and eight herbicide treatments, including FIT.
- **Herbicide Formulation:** MaisTer Power, 25% OD (Oil Dispersion) [1].
- **Application Rate:** 719.2 grams of active ingredient per hectare (g ai ha^{-1}) for the FIT mixture [1].

2. Dust Preparation and Application:

- **Dust Collection:** Dust was collected from smooth surfaces (windows, cars) after dust events in western Iran.
- **Dust Characterization:** Collected dust was analyzed for particle size and mineralogical/elemental composition (e.g., SiO_2 , CaO , Al_2O_3) [1].
- **Application:** Dust was applied at a rate of 1 g m^{-2} to shoots of *A. retroflexus* at the 4-6 leaf stage using a calibrated windpump. This growth stage was selected to coincide with typical dust events in the region [1].

3. Herbicide Application:

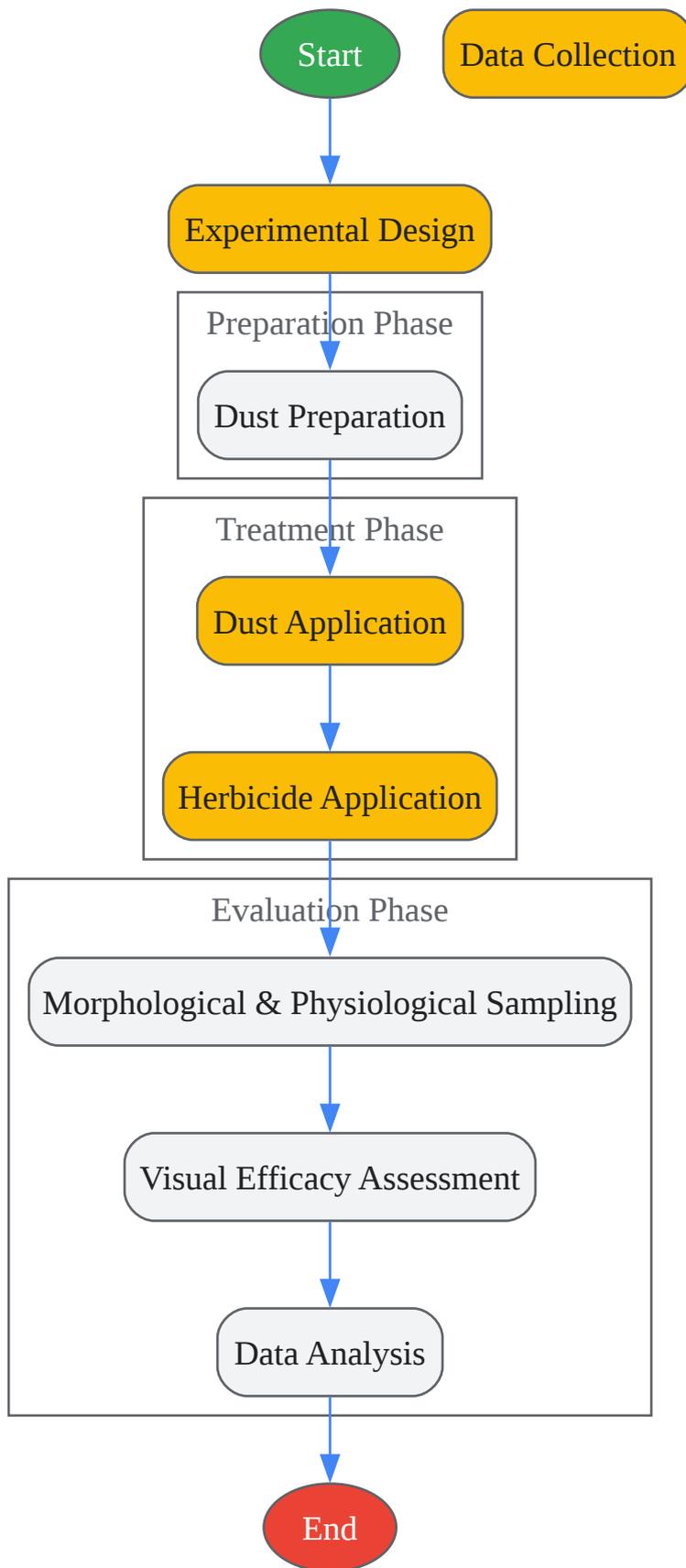
- **Timing:** Herbicides were applied 10 minutes after dust application.
- **Equipment:** A rechargeable electric-knapsack sprayer equipped with a flood-jet nozzle (8002 E) was used.

- **Spray Volume:** 250 liters per hectare ($L\ ha^{-1}$).
- **Pressure & Speed:** Application pressure was 250 kPa, with a spraying speed of $5\ km\ hr^{-1}$ and nozzle height of 35 cm above the plant canopy [1].

4. Data Collection and Measurements:

- **Visual Assessment:** Weed control was assessed four weeks after herbicide treatment using a standardized rating scale (EWRC) [1].
- **Morphological Traits:** Twenty-one days after herbicide application, five plants per plot were sampled to measure leaf weight, stem weight, plant height, and total biomass.
- **Physiological Traits:** Leaf samples were analyzed for total chlorophyll content and soluble protein concentration using spectrophotometry [1].

The experimental workflow for this study is as follows:



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Key Experimental Findings on Efficacy

The study yielded significant findings on the performance of the **foramsulfuron** + iodosulfuron mixture under dust stress, summarized in the table below [1] [4].

Parameter	Finding / Result
Overall Efficacy (with dust)	97.8% control of <i>Amaranthus retroflexus</i>
Impact of Dust (general)	Contrary to expectations, dust generally increased the efficacy of most tested herbicides, except for bentazon.
Chlorophyll Reduction (herbicide effect)	Herbicide application independently led to a 67.5% decrease in total chlorophyll content.
Chlorophyll Reduction (dust effect)	Dust alone induced a 9.2% reduction in the total chlorophyll content of <i>A. retroflexus</i> .
Conclusion on Dust Interference	The effect of dust on herbicide efficacy is herbicide-dependent; the FIT mixture remains highly effective despite dust presence.

Environmental and Safety Protocols

1. Human Health and Occupational Safety:

- **Personal Protective Equipment (PPE):** Follow updated PPE label statements as per current national standards (e.g., as mandated by Health Canada) [3].
- **Restricted-Entry Interval (REI):** A standard REI of **12 hours** is required for workers entering treated areas [3].

2. Environmental Protection and Mitigation:

- **Spray Buffer Zones:** Updated spray buffer zones are required to protect non-target aquatic and terrestrial habitats. Applicators must consult the most recent product label for specific distances [3].

- **Precautionary Statements:** Product labels must include statements highlighting toxicity to aquatic organisms and terrestrial plants [3].
- **Compliance Tools:** In the U.S., the EPA's **Pesticide App for Label Mitigations (PALM)** can be used to identify approved spray drift reduction and runoff mitigation options for ESA compliance [5].

Research Implications and Future Directions

The high efficacy of the **foramsulfuron** + iodosulfuron mixture under challenging environmental conditions like dust stress is promising for semi-arid agricultural regions [1]. Future research can build on this by:

- **Exploring Formulation Technology:** Investigating **controlled-release formulations (CRFs)** using biodegradable polymers or clay minerals could further reduce application rates and environmental leaching [6].
- **Integrating Sustainable Practices:** Research should explore integrating this chemical tool with **Sustainable Weed Management Practices (SWMPs)**, such as crop rotation and cover crops, to manage resistance and reduce environmental impact [7].
- **Broad-Spectrum Testing:** Evaluating the mixture's efficacy against a wider range of herbicide-resistant weed biotypes.

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To cite this document: Smolecule. [Application Notes & Protocols: Foramsulfuron + Iodosulfuron Herbicide Mixture]. Smolecule, [2026]. [Online PDF]. Available at:
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